

6-Fluoro-1,3-benzoxazol-2-amine chemical structure

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Compound of Interest

Compound Name: 6-Fluoro-1,3-benzoxazol-2-amine

Cat. No.: B598465

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An In-depth Technical Guide to 6-Fluoro-1,3-benzoxazol-2-amine

This technical guide provides a comprehensive overview of **6-Fluoro-1,3-benzoxazol-2-amine**, a heterocyclic compound of interest in medicinal chemistry and drug development. The benzoxazole scaffold is a prominent feature in many biologically active molecules, exhibiting a wide range of pharmacological activities.^{[1][2][3][4]} This document details the chemical structure, properties, synthesis, and potential biological applications of this specific fluorinated derivative, intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

6-Fluoro-1,3-benzoxazol-2-amine is an aromatic organic compound featuring a benzene ring fused to an oxazole ring.^[5] The structure is characterized by a fluorine atom substituted at the 6th position and an amine group at the 2nd position of the benzoxazole core.

Chemical Structure

Caption: Chemical structure of **6-Fluoro-1,3-benzoxazol-2-amine**.

Physicochemical Properties

The key properties of **6-Fluoro-1,3-benzoxazol-2-amine** and its parent compound, benzoxazole, are summarized below.

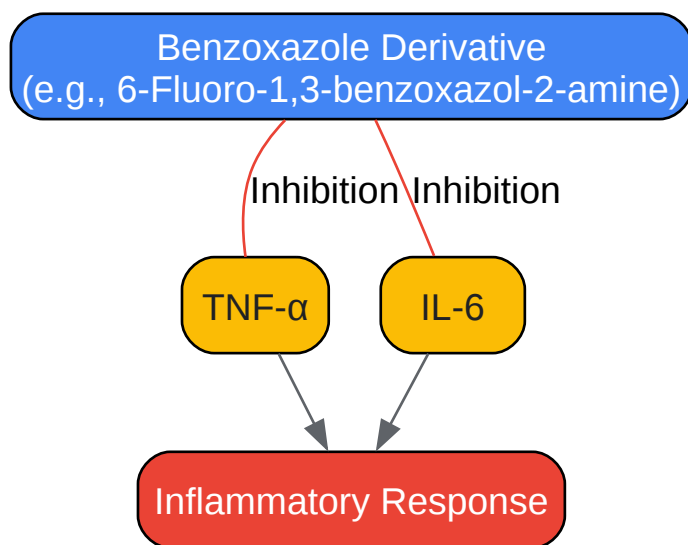
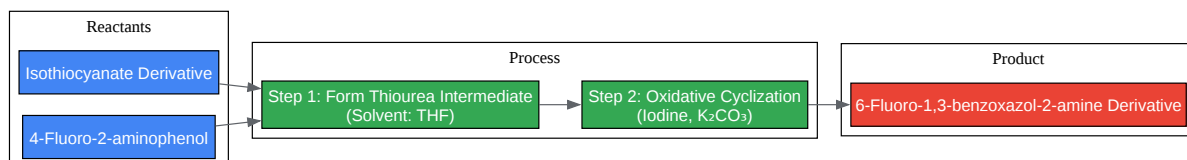
Property	Value	Reference
IUPAC Name	6-Fluoro-1,3-benzoxazol-2-amine	-
CAS Number	162437-93-6	[6]
Molecular Formula	C ₇ H ₅ FN ₂ O	Calculated
Molecular Weight	152.13 g/mol	Calculated
Appearance	White to light yellow solid (Predicted)	[5]
Melting Point	27-30 °C (Benzoxazole parent)	[5]
Boiling Point	182 °C (Benzoxazole parent)	[5]
Solubility	Insoluble in water (Benzoxazole parent)	[5]

Synthesis and Experimental Protocols

The synthesis of 2-substituted benzoxazoles is a cornerstone of medicinal chemistry. The most common approach involves the condensation of a 2-aminophenol with a carbonyl compound. [4] For 2-amino benzoxazole derivatives, a frequently used method is the cyclodesulfurization of thioureas formed from the reaction of a 2-aminophenol with an isothiocyanate.[1]

General Synthesis Workflow

A plausible synthetic route for N-substituted 2-aminobenzoxazoles involves an iodine-mediated oxidative cyclodesulfurization, which is an environmentally benign process.[1]



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